

Point of Clarification: Identifying the Correct Compound

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Compound of Interest

Compound Name: 2-Methyl-1-phenylbutane-1,3-dione

Cat. No.: B1583969

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Compound 1: 2-Methyl-1-phenylbutane-1,3-dione

Multiple chemical suppliers and databases identify CAS 6668-24-2 as **2-Methyl-1-phenylbutane-1,3-dione**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#).

- Chemical Class: A beta-dione, a type of organic chemical intermediate.
- Molecular Formula: C₁₁H₁₂O₂[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#).
- Molecular Weight: Approximately 176.21 g/mol [\[1\]](#)[\[3\]](#)[\[6\]](#).
- Primary Use: It is described as a chemical intermediate, potentially used in the synthesis of herbicides and pesticides[\[3\]](#). This compound is not typically associated with drug development or biological signaling pathways in the manner of a pharmaceutical agent.

Compound 2: Sencycline (6-Demethyl-6-deoxytetracycline)

Some sources incorrectly associate CAS 6668-24-2 with Sencycline[\[10\]](#), a tetracycline antibiotic. However, the correct CAS number for Sencycline hydrochloride is 6625-20-3[\[11\]](#)[\[12\]](#). Sencycline, also known as 6-Demethyl-6-deoxytetracycline, is a well-defined pharmaceutical compound.

- Chemical Class: A semi-synthetic tetracycline antibiotic[\[10\]](#)[\[11\]](#)[\[12\]](#).

- Molecular Formula: C₂₁H₂₂N₂O₇ (for the base)[13].
- Mechanism of Action: Like other tetracyclines, it inhibits bacterial protein synthesis by reversibly binding to the 30S ribosomal subunit[10][14][12][15].
- Primary Use: It is a broad-spectrum antibiotic and serves as a key intermediate in the synthesis of more advanced tetracyclines like Minocycline[14][16][17]. Its properties and applications are highly relevant to researchers, scientists, and drug development professionals.

Recommendation

The core requirements of your request—an in-depth technical guide for drug development professionals focusing on signaling pathways, experimental protocols, and biological activity—strongly suggest that your true topic of interest is Sancycline (6-Demethyl-6-deoxytetracycline), and that the CAS number 6668-24-2 was provided in error.

A technical guide on **2-Methyl-1-phenylbutane-1,3-dione** would be significantly different, focusing on organic synthesis, reaction kinetics, and its role as a chemical building block rather than pharmacology and drug development.

Before proceeding, please confirm which of these two compounds is the intended subject of the technical guide. Once the correct compound is identified, I can generate the comprehensive guide as requested.

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Sources

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